

Physicochemical Characteristics and Their Safety Implications

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Compound of Interest

Compound Name: 1-Dodecanol

Cat. No.: B7769020

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1-Dodecanol, also known as lauryl alcohol, is a fatty alcohol commonly used as a chemical intermediate, surfactant, and in the formulation of various products.[1][2] Its physical state at typical room temperature can be either a colorless, waxy solid or a thick liquid, as its melting point is approximately 24°C.[3][4] This dual-state nature is a critical handling consideration; warming may be required for transfer, which can increase its vapor pressure and the risk of inhalation.

Property	Value	Source
Chemical Formula	C ₁₂ H ₂₆ O	[5]
Molecular Weight	186.33 g/mol	[5]
Appearance	Colorless liquid or white crystalline solid	[5][6]
Odor	Characteristic fatty, floral odor	[3][4]
Melting Point	22-26 °C (72-79 °F)	[3][4]
Boiling Point	250-262 °C (482-504 °F)	[4][6]
Flash Point	121 °C (250 °F) c.c.	[6][7]
Water Solubility	Insoluble / Very low (0.004 g/L at 25°C)	[6][8]
Vapor Pressure	0.0032 mmHg @ 25 °C	[9]
Density	~0.83 g/cm ³	[6][8]

The low vapor pressure at room temperature suggests a minimal inhalation hazard under standard conditions.[9] However, its high boiling point and flash point indicate that while it is combustible, it does not pose a significant fire risk unless exposed to high temperatures or an ignition source.[3][7] Its insolubility in water is a key factor in its high aquatic toxicity and informs appropriate spill control and disposal measures.[8][10]

Hazard Identification and GHS Classification

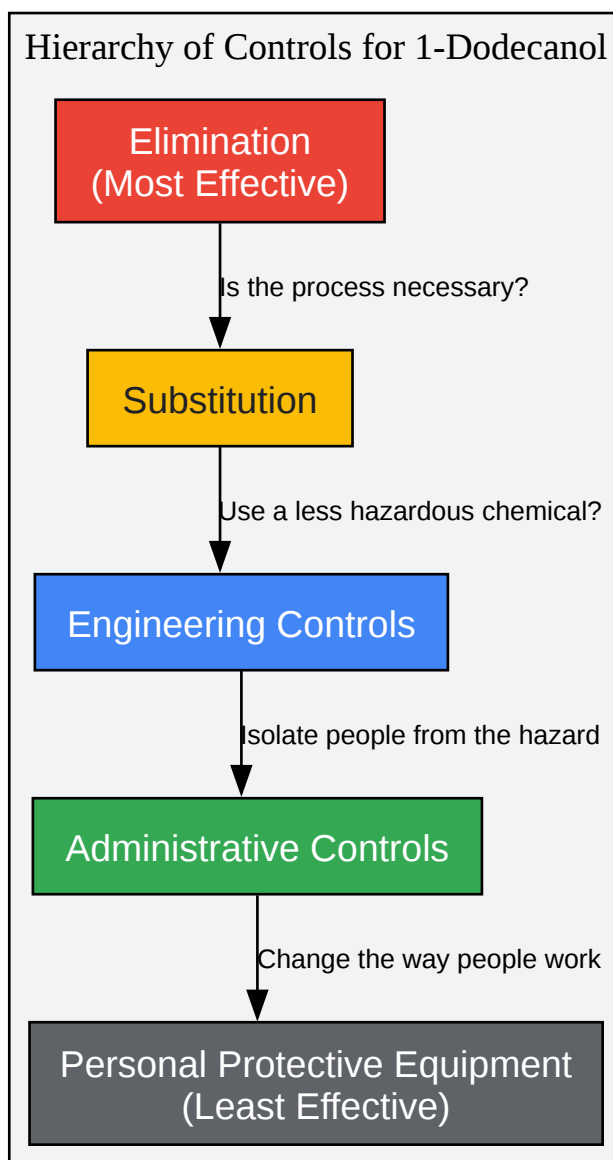
1-Dodecanol is classified as a hazardous substance.[11] The primary risks to laboratory personnel involve direct contact, leading to irritation. The environmental hazards are significant and mandate careful containment and disposal.

Hazard Class	GHS Hazard Statement	Pictogram	Source
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	[3] [10] [12]
Skin Corrosion/Irritation	H315: Causes skin irritation	GHS07 (Exclamation Mark)	[3] [13]
Hazardous to the Aquatic Environment (Acute)	H400: Very toxic to aquatic life	GHS09 (Environment)	[3] [13]
Hazardous to the Aquatic Environment (Chronic)	H410: Very toxic to aquatic life with long lasting effects	GHS09 (Environment)	[3]

While not classified for acute toxicity, overexposure can lead to symptoms like headache, dizziness, and nausea.[\[7\]](#)[\[11\]](#) A critical, though less common, risk is aspiration pneumonitis if the substance is swallowed and subsequently enters the lungs, which is more dangerous than ingestion alone.[\[3\]](#)[\[6\]](#)[\[11\]](#)

Hierarchy of Controls: A Systematic Approach to Safety

The most effective safety strategy involves implementing controls in a hierarchical order. This framework prioritizes eliminating hazards at the source over relying solely on personal protective equipment.



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Caption: Hierarchy of Safety Controls.

- Elimination/Substitution: The most effective control is to question if **1-dodecanol** is essential for the procedure or if a less hazardous alternative exists.
- Engineering Controls: Always handle **1-dodecanol** in a well-ventilated area.[9] A certified chemical fume hood is the preferred engineering control, especially when heating the substance or creating aerosols.[10] Ensure that an eyewash station and safety shower are readily accessible.[9]

- **Administrative Controls:** Develop and strictly follow a Standard Operating Procedure (SOP) for all work involving **1-dodecanol**. Prohibit eating, drinking, and smoking in the laboratory. [\[11\]](#) Ensure all personnel are trained on the specific hazards and handling procedures.
- **Personal Protective Equipment (PPE):** PPE is the last line of defense and must be used in conjunction with the controls above.

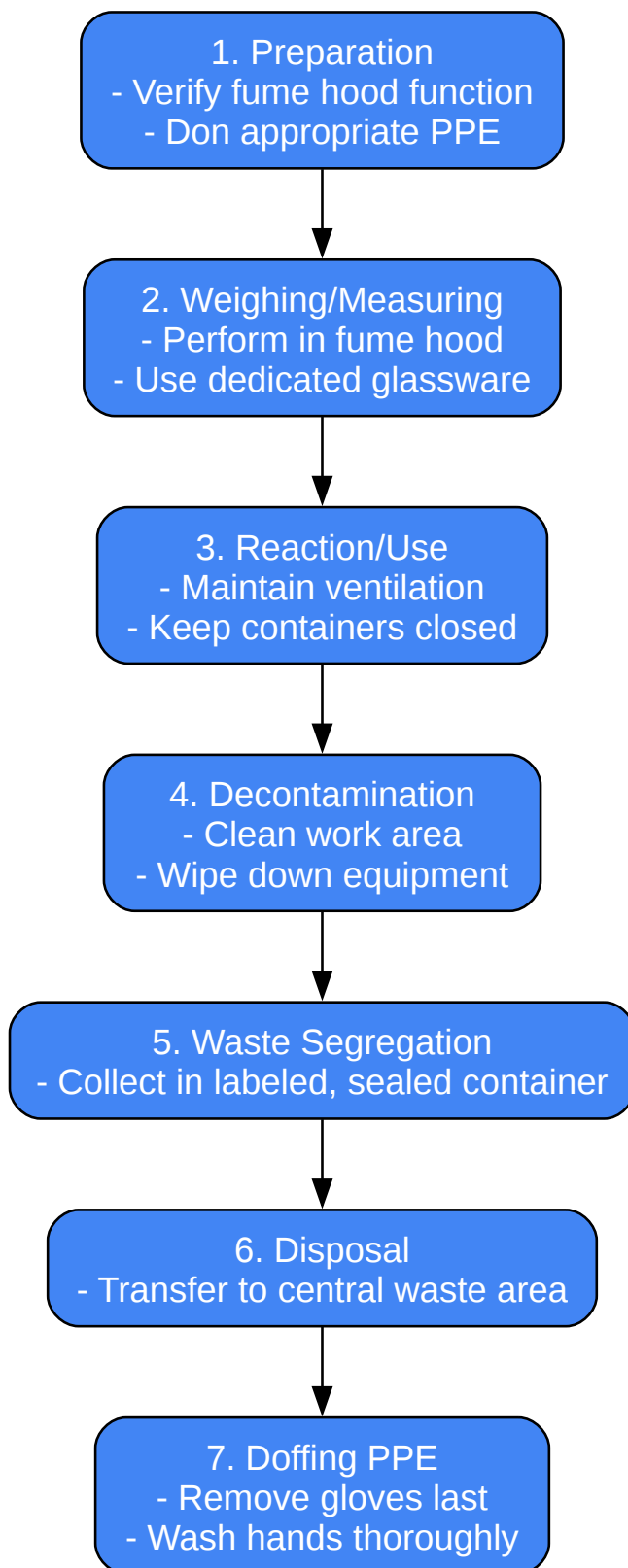
Personal Protective Equipment (PPE) Protocol

Proper selection and use of PPE are non-negotiable when handling **1-dodecanol**.

Protection Type	Specification	Rationale and Source
Eye Protection	Chemical safety goggles or safety glasses with side-shields.	Protects against splashes that can cause serious eye irritation. [9] [11] [14] Do not wear contact lenses as they can absorb and concentrate irritants. [11]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, PVC).	Prevents skin contact, which causes irritation. [11] [14] Glove suitability depends on the duration of contact; consult manufacturer data. [11]
Body Protection	Laboratory coat.	Protects against incidental skin contact and contamination of personal clothing. [11] [14]
Respiratory Protection	NIOSH/MSHA-approved respirator.	Generally not required under conditions of adequate ventilation. [9] Use if there is a risk of generating aerosols or dust, or if working outside a fume hood. [9] [11] [14]

Standard Laboratory Handling and Workflow

Adherence to a systematic workflow minimizes the risk of exposure and contamination.



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Caption: Safe Handling Workflow for **1-Dodecanol**.

Step-by-Step Handling Protocol:

- Preparation: Before starting, ensure your engineering controls (fume hood) are operational. Gather all necessary materials and don the required PPE as outlined in Section 4.
- Aliquotting: Conduct all transfers and weighing of **1-dodecanol** inside a chemical fume hood to contain any potential vapors or dust.^[3] If the material is solid, use a spatula. If it needs to be melted, use a controlled heating source like a water bath and ensure it remains under ventilation.
- Use: Keep containers sealed when not in use.^[9]^[11] Avoid any action that could generate mists or aerosols.^[7]
- Post-Procedure: After use, decontaminate all surfaces and equipment. Launder contaminated work clothes separately from personal clothing.^[11]
- Hygiene: Always wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.^[3]^[11]

Storage and Incompatibility

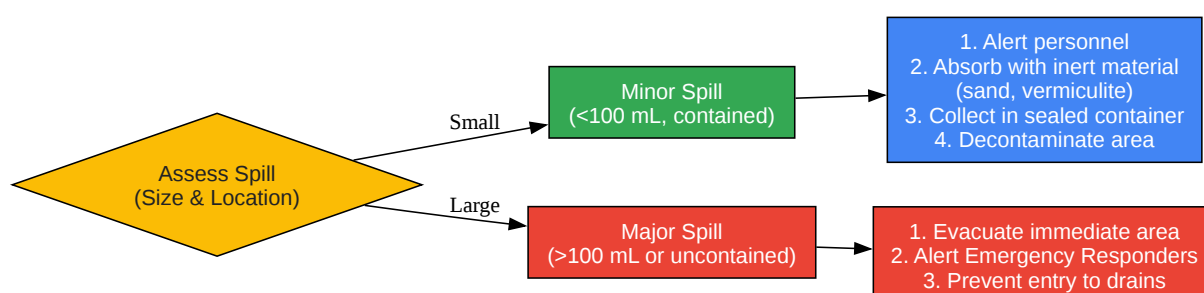
Proper storage is crucial to maintain chemical stability and prevent hazardous reactions.

- Conditions: Store in a cool, dry, well-ventilated area, away from direct sunlight.^[2]^[8]^[15] The recommended storage temperature is generally below 30°C.^[4]^[8]
- Containers: Keep containers tightly closed to prevent contamination.^[9]
- Segregation: **1-Dodecanol** is incompatible with strong oxidizing agents and acids, with which it can react violently.^[3]^[7] Store it separately from these materials.
- Environmental Protection: Store in an area without direct access to drains or sewers to prevent environmental release in case of a spill.^[6]^[7]

Spill and Emergency Response

Immediate and correct response to a spill is vital to mitigate hazards.

Spill Response Decision Tree



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Caption: Decision-making process for **1-Dodecanol** spills.

Minor Spill Cleanup Protocol (<100 mL and contained):

- Ensure the area is well-ventilated and restrict access.[9]
- Wearing appropriate PPE, cover the spill with an inert absorbent material like vermiculite, sand, or a commercial chemical absorbent.[3][7][14] Do not use combustible materials like sawdust.[16]
- Carefully sweep or scoop the absorbed material into a designated, labeled waste container. [3]
- Clean the spill area with soap and water, and collect the cleaning water for disposal as hazardous waste.[11]
- Ventilate the area until clear.

Major Spill Response (>100 mL or outside of containment):

- Evacuate the immediate area and alert all nearby personnel.[\[11\]](#)
- Notify your institution's Environmental Health and Safety (EHS) office or emergency response team immediately.[\[11\]](#)[\[14\]](#)
- If safe to do so, prevent the spill from entering drains or waterways.[\[3\]](#)[\[11\]](#)[\[15\]](#)

First Aid Measures

In case of exposure, follow these immediate first aid protocols while seeking medical attention.

Exposure Route	First Aid Procedure	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[3] [9]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.	[3] [9] [11]
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell, seek medical attention.	[3] [5] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[3] [7] [11]

Waste Disposal

1-Dodecanol and any materials contaminated with it must be treated as hazardous waste.

- Collection: Collect all **1-dodecanol** waste in a clearly labeled, sealed, and compatible container.^[14] Do not mix with other waste streams.
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name "**1-Dodecanol**".
- Disposal: Dispose of the waste through your institution's EHS office or a licensed hazardous waste disposal contractor.^[14] Discharge into drains or the environment is strictly prohibited and illegal in many jurisdictions due to its high aquatic toxicity.^[3]

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